

Application Notes: Purification of Dibenzyl Adipate Using Vacuum Distillation

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Compound of Interest

Compound Name: *Dibenzyl adipate*

CAS No.: 2451-84-5

Cat. No.: B044409

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Introduction

Dibenzyl adipate (CAS 2451-84-5) is a diester synthesized from adipic acid and benzyl alcohol.[1][2] It serves as a plasticizer in polymer systems, a solvent in chemical processes, and a component in the development of materials like cellulose derivatives and vinyl resins.[1][2] The synthesis, typically an acid-catalyzed esterification, results in a crude product containing unreacted starting materials (adipic acid, benzyl alcohol), the monoester intermediate, and residual catalyst.[1] Due to its high boiling point and potential for thermal decomposition, vacuum distillation is the preferred method for purification to achieve the high purity (>95%) required for research and development applications.[1][3]

Principle of Vacuum Distillation

Vacuum distillation is a purification technique used for compounds that are thermally unstable or have very high boiling points at atmospheric pressure. By reducing the pressure inside the distillation apparatus, the boiling point of the substance is significantly lowered. This allows for distillation at a lower temperature, preventing thermal degradation and enabling the separation

of high-boiling point compounds from non-volatile impurities or other components with different boiling points.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **dibenzyl adipate** is provided below. This data is essential for setting the correct parameters during the vacuum distillation process.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Workflow

The overall process for purifying crude **dibenzyl adipate** involves a preliminary workup to remove acidic impurities followed by vacuum distillation to isolate the pure product.



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